

A Comparative Guide to Pinonic Acid and Pinic Acid as SOA Tracers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pinonic acid*

CAS No.: 61826-55-9

Cat. No.: B147442

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Secondary Organic Aerosols (SOAs) are a complex and significant component of atmospheric particulate matter, influencing air quality, climate, and human health. Formed through the atmospheric oxidation of volatile organic compounds (VOCs), understanding their sources and formation pathways is critical. Molecular tracers, specific chemical compounds uniquely linked to a particular source or formation process, are indispensable tools in this endeavor. Among the most important biogenic VOCs are monoterpenes, such as α -pinene, emitted in vast quantities by terrestrial vegetation. Their oxidation leads to the formation of a suite of products that partition into the aerosol phase.

This guide provides an in-depth comparison of two prominent first-generation oxidation products of α -pinene: **pinonic acid** and pinic acid. Both are widely used as tracers for biogenic SOA. However, their distinct formation pathways, physicochemical properties, and atmospheric behavior lead to nuanced differences in their application and interpretation as tracers.

Understanding these differences is paramount for accurately characterizing SOA sources and atmospheric processing.

Formation Pathways and Atmospheric Significance

Pinonic acid and pinic acid are both key products of the atmospheric oxidation of α -pinene, a reaction that can be initiated by ozone (O_3), hydroxyl radicals (OH), or nitrate radicals (NO_3).^[1] Their formation is a critical step in the degradation of α -pinene and the subsequent creation of SOAs.^[1]

Pinonic Acid ($C_{10}H_{16}O_3$)

Pinonic acid is a primary, first-generation product of α -pinene oxidation. Its formation occurs rapidly following the initial attack of an oxidant on the double bond of the α -pinene molecule. Due to its relatively low volatility, **pinonic acid** readily partitions from the gas phase to the particulate phase, contributing to the overall mass and chemical composition of atmospheric aerosols.^[1] These aerosols can, in turn, influence climate by scattering or absorbing solar radiation and have implications for human health.^[1]

Pinic Acid ($C_9H_{14}O_4$)

Pinic acid is also a first-generation oxidation product, but its formation pathway can involve further oxidation steps compared to **pinonic acid**.^{[2][3]} It is a dicarboxylic acid, which generally results in lower volatility and higher water solubility compared to its monocarboxylic counterpart, **pinonic acid**.^{[4][5]} The relative abundance of pinic acid to **pinonic acid** can serve as an indicator of the degree of atmospheric processing, or "aging," of an air mass. As the air mass ages, further oxidation can lead to an increase in the pinic acid concentration relative to **pinonic acid**.

The atmospheric concentrations of both acids exhibit seasonal variations, with higher levels typically observed in the summer due to increased biogenic emissions of α -pinene and more intense photochemical activity.^[6]

Physicochemical Properties: A Head-to-Head Comparison

The utility of a compound as an atmospheric tracer is intrinsically linked to its physicochemical properties. These properties govern its partitioning between the gas and particle phases, its atmospheric lifetime, and its potential for further chemical transformation.

Property	Pinonic Acid (cis-isomer)	Pinic Acid (cis-isomer)	Significance for SOA Tracing
Molecular Formula	C ₁₀ H ₁₆ O ₃	C ₉ H ₁₄ O ₄	Pinic acid has a higher oxygen-to-carbon ratio, indicating a higher degree of oxidation.
Molar Mass	184.23 g/mol	186.21 g/mol	Similar molar masses.
Functional Groups	Ketone, Carboxylic Acid	Dicarboxylic Acid	The two carboxylic acid groups in pinic acid significantly increase its polarity and water solubility.
Water Solubility	Lower	Higher[4][5]	Higher water solubility for pinic acid suggests it may be more readily involved in aqueous-phase chemistry within clouds and aerosols.
Volatility	Higher	Lower	Pinic acid's lower volatility means it is more likely to be found in the particle phase, making it a potentially more stable tracer for the condensed phase.
Atmospheric Lifetime	Shorter	Longer[7]	The longer lifetime of pinic acid allows it to be transported over greater distances, providing a more integrated signal of

precursor emissions
on a regional scale.[7]

Data compiled from multiple sources.[4][5][8][9]

Comparative Analysis as SOA Tracers

The choice between using **pinonic acid**, pinic acid, or both as SOA tracers depends on the specific research question.

Specificity and Source Apportionment

Both pinonic and pinic acids are excellent tracers for SOA derived from the oxidation of α -pinene and, to a lesser extent, β -pinene.[6] The chiral properties of these molecules can provide even more detailed source information. The enantiomeric ratio of pinic acid in the atmosphere has been shown to be directly related to the enantiomeric ratio of its α -pinene precursor, allowing for insights into the specific biogenic sources.[7][10]

Indicators of Atmospheric Aging

The ratio of **pinonic acid** to pinic acid can be a valuable tool for understanding the photochemical age of an air mass. As an air mass is transported and subjected to ongoing oxidation, the concentration of the more highly oxidized pinic acid is expected to increase relative to the less oxidized **pinonic acid**. Typical atmospheric lifetimes for **pinonic acid** are on the order of a few hours under summer conditions, while pinic acid is more persistent.[11]

Analytical Considerations

The quantification of pinonic and pinic acids in atmospheric aerosol samples typically involves solvent extraction, chemical derivatization, and analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[12][13]

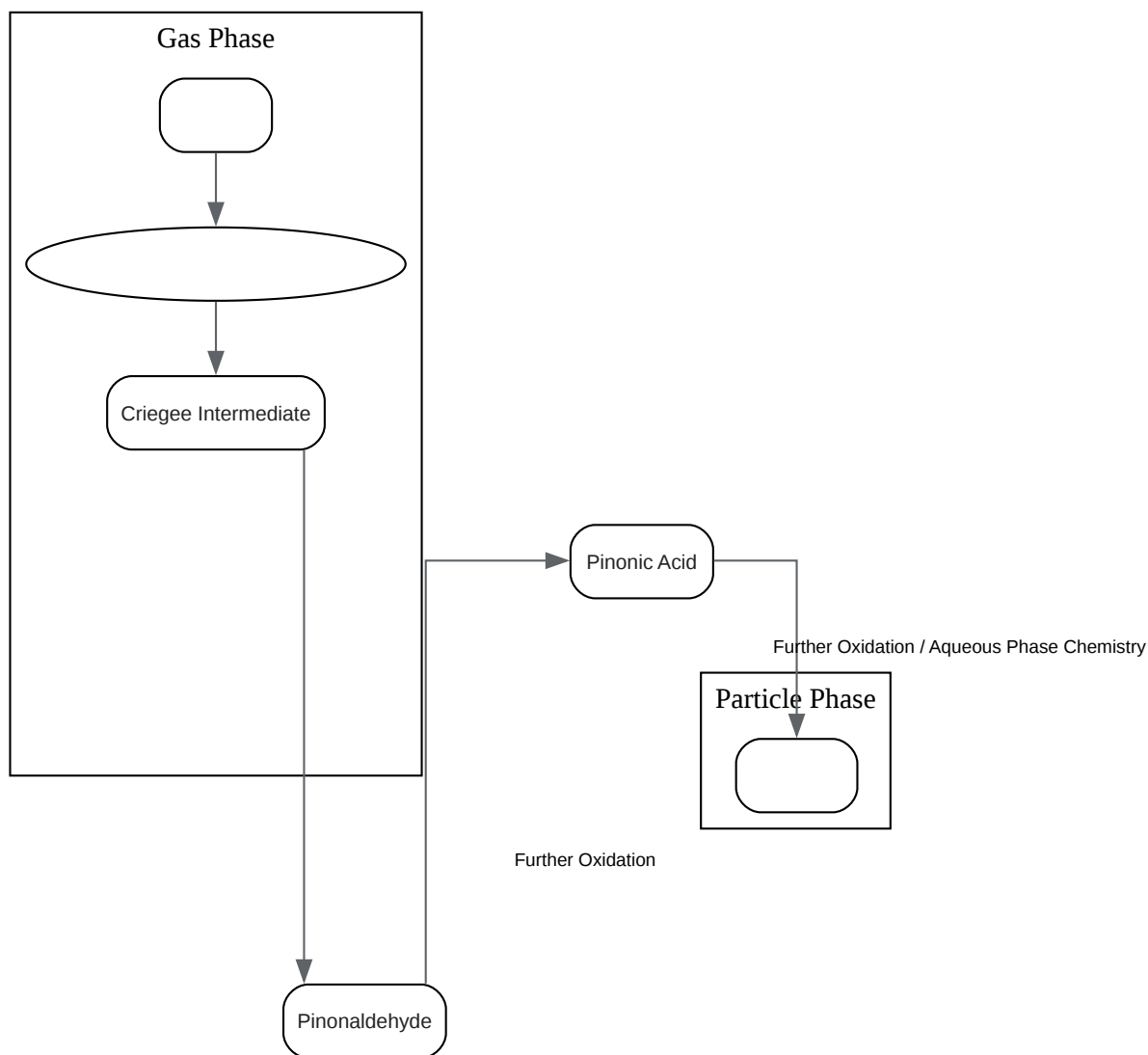
- GC-MS: This is a common technique, but it requires a derivatization step to convert the carboxylic acids into more volatile esters.
- LC-MS: This method can often analyze the acids directly without derivatization, simplifying sample preparation.[3]

Both methods have demonstrated high recoveries for these compounds, often exceeding 95%.
[\[12\]](#)

Visualizing the Chemistry

Atmospheric Formation Pathways

The following diagram illustrates the simplified formation pathways of **pinonic acid** and pinic acid from the ozonolysis of α -pinene.

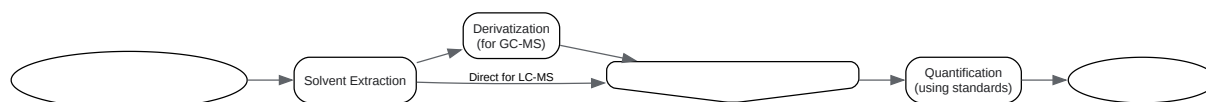


[Click to download full resolution via product page](#)

Caption: Simplified formation of pinonic and pinic acids from α -pinene.

Experimental Workflow for Analysis

The general workflow for the analysis of pinonic and pinic acids in aerosol samples is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow for pinonic and pinic acid analysis.

Experimental Protocol: Quantification of Pinonic and Pinic Acids in Aerosol Samples via GC-MS

This protocol provides a general framework. Specific parameters may need to be optimized based on the available instrumentation and sample characteristics.

- Aerosol Sample Collection:
 - Collect particulate matter on quartz fiber filters using a high-volume air sampler. The sampling duration will depend on the expected aerosol loading. Store filters frozen at -20°C until extraction.
- Sample Extraction:
 - Cut a portion of the filter and place it in a vial.
 - Add a known volume of a suitable solvent mixture (e.g., dichloromethane:methanol, 2:1 v/v).
 - Spike the sample with an internal standard (e.g., a deuterated analog).
 - Extract the sample using ultrasonication for approximately 30 minutes.
 - Filter the extract to remove filter debris.

- Concentrate the extract to a small volume under a gentle stream of nitrogen.
- Derivatization:
 - To the concentrated extract, add a derivatizing agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).
 - Heat the mixture at 70°C for 1 hour to convert the carboxylic acids to their trimethylsilyl esters.
 - Cool the sample to room temperature before analysis.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into a GC-MS system.
 - Use a non-polar or mid-polar capillary column (e.g., DB-5ms).
 - Employ a temperature program that effectively separates the target analytes from other matrix components.
 - Operate the mass spectrometer in electron ionization (EI) mode and scan a suitable mass range or use selected ion monitoring (SIM) for enhanced sensitivity.
- Quantification:
 - Identify **pinonic acid** and pinic acid based on their retention times and mass spectra compared to authentic standards.
 - Quantify the analytes by creating a calibration curve using the response of the standards relative to the internal standard.

Conclusion

Both **pinonic acid** and pinic acid are invaluable tracers for identifying and quantifying the contribution of biogenic emissions, particularly from α -pinene, to secondary organic aerosol formation.

- **Pinonic acid**, as a primary oxidation product, provides a more immediate signal of recent biogenic SOA formation.
- Pinic acid, being more highly oxidized and possessing a longer atmospheric lifetime, offers a more integrated view of regional biogenic SOA and can be used in conjunction with **pinonic acid** to assess the degree of atmospheric aging.

The choice of tracer, or the use of their ratio, should be guided by the specific scientific objectives of the study. A comprehensive understanding of their individual characteristics, as outlined in this guide, is essential for robust data interpretation and advancing our knowledge of atmospheric chemistry.

References

- The Role of **Pinonic Acid** in
- Pinic and **pinonic acid** formation in the reaction of ozone with α -pinene - RSC Publishing. (URL:)
- Physicochemical Properties of Pinic, Pinonic, Norpinic, and Nor**pinonic Acids** as Relevant α -Pinene Oxidation Products - PubMed. (2019-10-03). (URL:)
- Seasonal Variation of the Concentrations of Pinic Acid and cis-**Pinonic Acid** in the Atmosphere over Seoul - KoreaScience. (URL:)
- Physicochemical Properties of Pinic, Pinonic, Norpinic, and Nor**pinonic Acids** as Relevant α -Pinene - ACS Public
- Abundance of pinic acid in its two mirror forms - ATTO - Amazon Tall Tower Observ
- Physicochemical Properties of Pinic, Pinonic, Norpinic, and Nor**pinonic Acids** as Relevant α -Pinene Oxidation Products | Request PDF - ResearchG
- Concentrations of pinic and **pinonic acids** in comparison to previous...
- Near explicit production pathway of pinonaldehyde, **pinonic acid**,...
- Modeling Secondary Organic Aerosol Tracers and Tracer-to-SOA Ratios for Monoterpenes and Sesquiterpenes Using a Chemical Transport Model | Environmental Science & Technology - ACS Public
- Physicochemical Properties of Pinic, Pinonic, Norpinic, and Nor**pinonic Acids** as Relevant α - pinene Oxidation Products - Amazon S3. (2026-02-02). (URL:)
- Physicochemical Properties of Pinic, Pinonic, Norpinic, and Nor**pinonic Acids** as Relevant α -Pinene Oxidation Products | The Journal of Physical Chemistry B - ACS Public
- Secondary Organic Aerosol Formation vs Primary Organic Aerosol Emission. (URL:)
- Cis-pinic acid, a possible precursor for organic aerosol formation from ozonolysis of α -pinene - Aarhus University - Pure. (URL:)

- Photo-oxidation of pinic acid in the aqueous phase: a mechanistic investigation under acidic and basic pH conditions - Environmental Science: Atmospheres (RSC Publishing) DOI:10.1039/D1EA00031D - The Royal Society of Chemistry. (2021-07-01). (URL:)
- Carboxylic Acids in Secondary Aerosols from Oxidation of Cyclic Monoterpenes by Ozone | Environmental Science & Technology - ACS Public
- Aging of biogenic secondary organic aerosol via gas-phase OH radical reactions - PMC. (2012-08-21). (URL:)
- Varying chiral ratio of pinic acid enantiomers above the Amazon rainforest - ACP. (2023-01-18). (URL:)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. Pinic and pinonic acid formation in the reaction of ozone with α -pinene - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Physicochemical Properties of Pinic, Pinonic, Norpinic, and Norpinonic Acids as Relevant α -Pinene Oxidation Products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Seasonal Variation of the Concentrations of Pinic Acid and cis-Pinonic Acid in the Atmosphere over Seoul -Journal of Korean Society for Atmospheric Environment | 학회 [koreascience.kr]
- 7. Mirror forms of pinic acid - ATTO - Amazon Tall Tower Observatory [attoproject.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. ACP - Varying chiral ratio of pinic acid enantiomers above the Amazon rainforest [acp.copernicus.org]
- 11. Aging of biogenic secondary organic aerosol via gas-phase OH radical reactions - PMC [pmc.ncbi.nlm.nih.gov]

- [12. lib3.dss.go.th \[lib3.dss.go.th\]](#)
- [13. pure.au.dk \[pure.au.dk\]](#)
- To cite this document: BenchChem. [A Comparative Guide to Pinonic Acid and Pinic Acid as SOA Tracers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147442/docs#a-comparative-guide-to-pinonic-acid-and-pinic-acid-as-soa-tracers\]](https://www.benchchem.com/product/b147442/docs#a-comparative-guide-to-pinonic-acid-and-pinic-acid-as-soa-tracers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)